

Evybactin's Mechanism of Action on DNA Gyrase: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Evybactin
Cat. No.:	B15567355

[Get Quote](#)

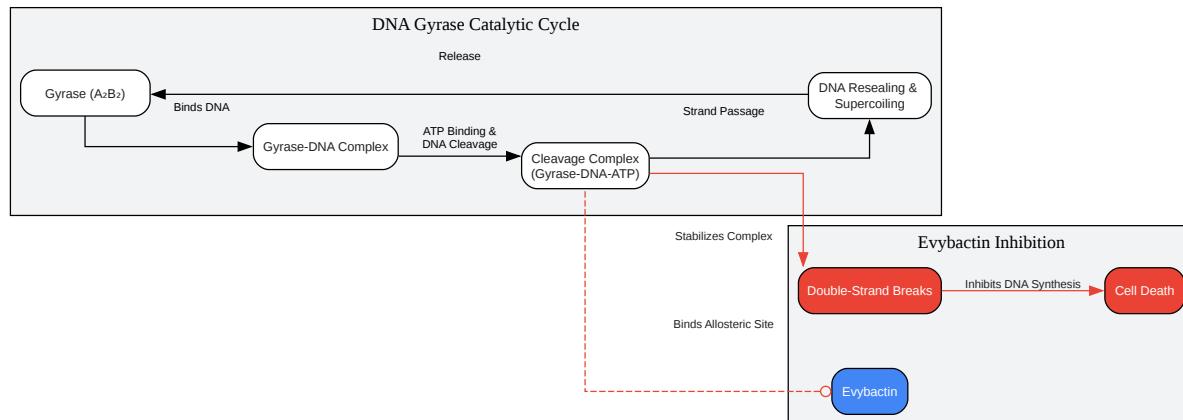
For Researchers, Scientists, and Drug Development Professionals

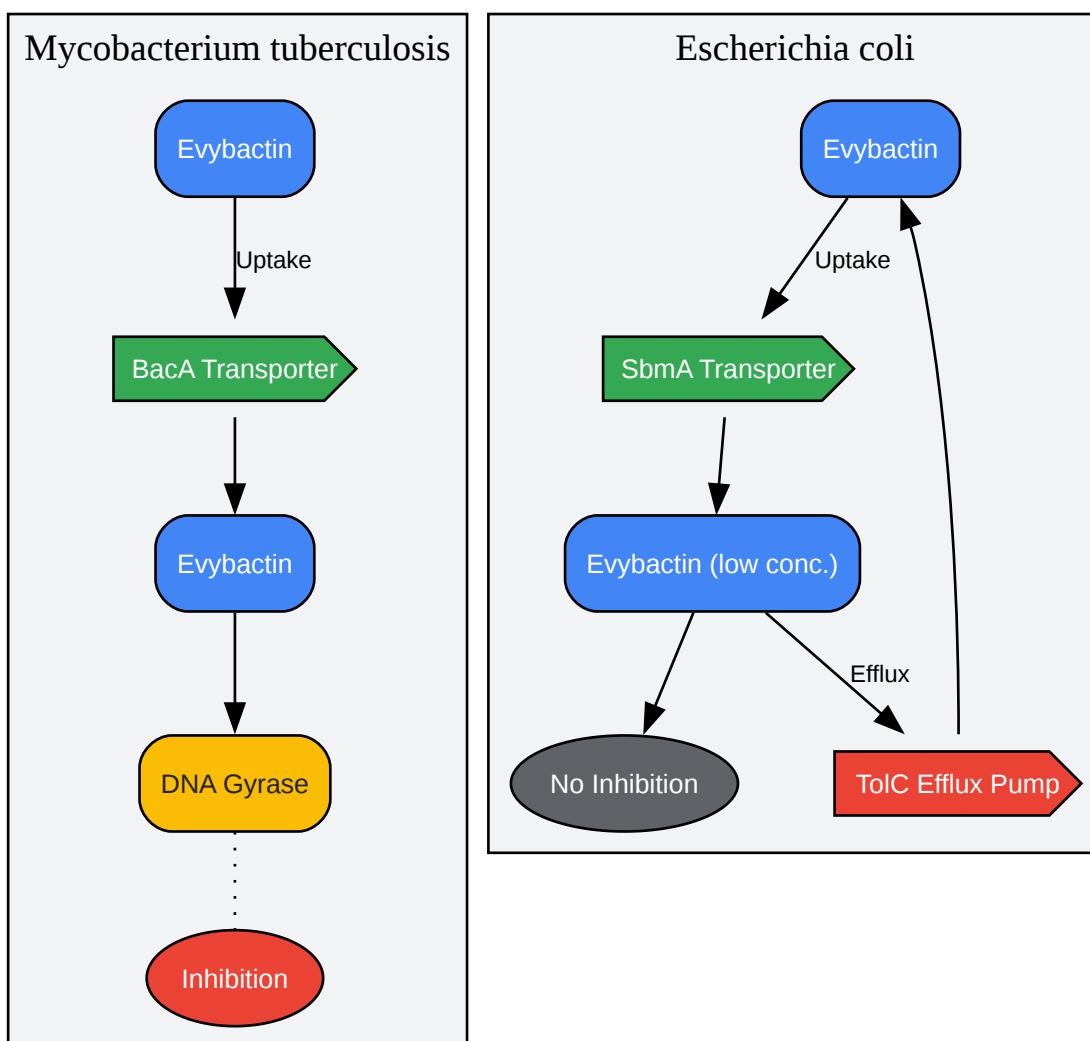
This technical guide provides an in-depth analysis of the mechanism of action of **Evybactin**, a novel cyclic depsipeptide antibiotic, on its target, DNA gyrase. The document collates key quantitative data, details relevant experimental methodologies, and visualizes the underlying molecular and cellular processes.

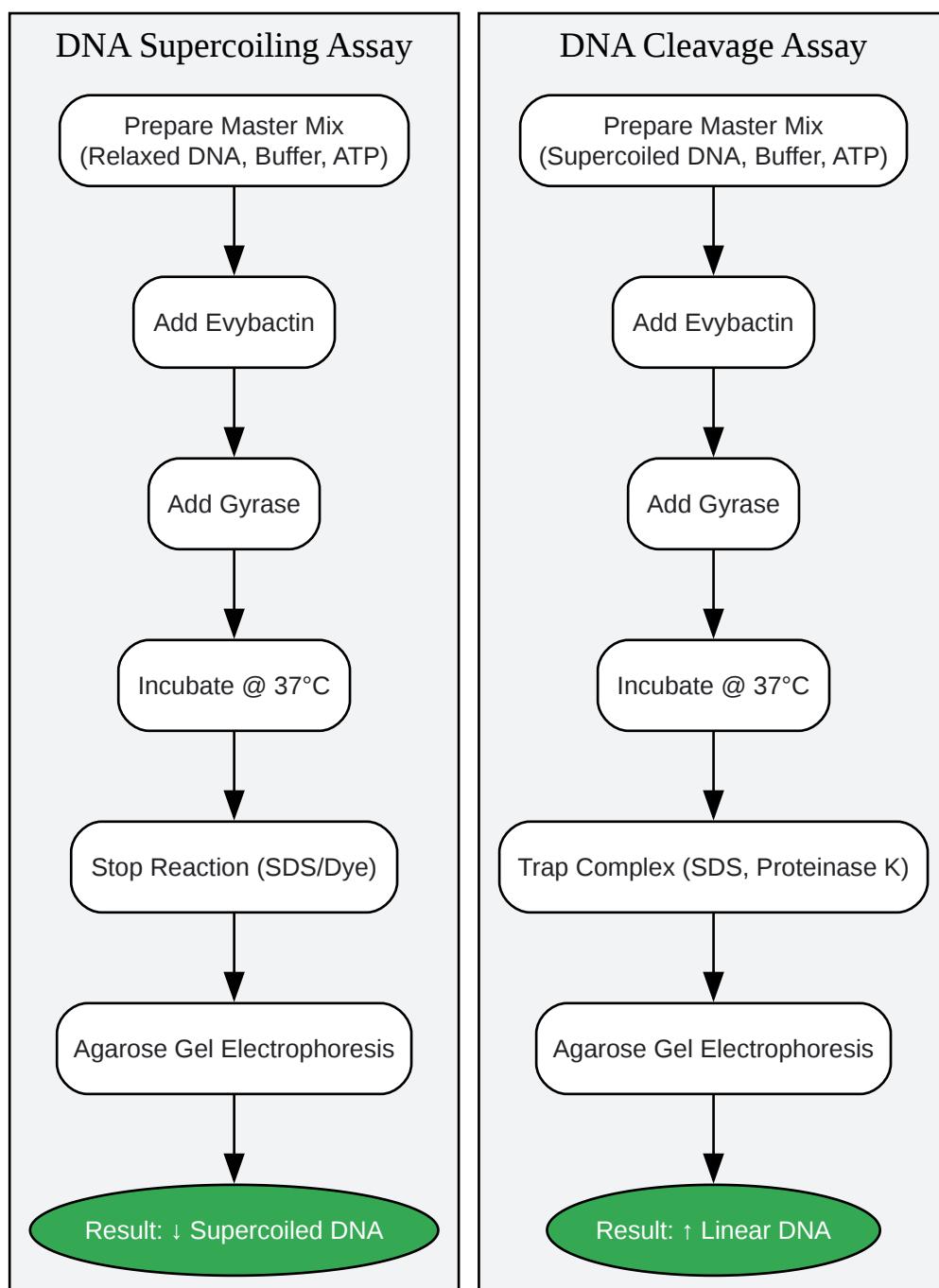
Core Mechanism of Action

Evybactin is a potent inhibitor of DNA gyrase, an essential bacterial enzyme that introduces negative supercoils into DNA, a process critical for DNA replication and transcription.[1][2][3] Unlike the widely used fluoroquinolone antibiotics, **Evybactin** does not bind to the active site responsible for DNA cleavage and ligation. Instead, it targets a distinct allosteric pocket that partially overlaps with the binding site of synthetic thiophene poisons.[1][2]

The binding of **Evybactin** to this allosteric site stabilizes the gyrase-DNA cleavage complex, trapping the enzyme in a state where it has cleaved the DNA but cannot reseal the break. This leads to the accumulation of double-strand breaks in the bacterial chromosome. A key distinguishing feature of **Evybactin**'s action is that its induction of DNA cleavage is highly dependent on ATP, further setting it apart from fluoroquinolones. This inhibition of DNA synthesis ultimately leads to bacterial cell death.





[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evybactin is a DNA gyrase inhibitor that selectively kills *Mycobacterium tuberculosis* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Evybactin is a DNA gyrase inhibitor that selectively kills *Mycobacterium tuberculosis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pure.johnshopkins.edu [pure.johnshopkins.edu]
- To cite this document: BenchChem. [Evybactin's Mechanism of Action on DNA Gyrase: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567355#mechanism-of-action-of-evybactin-on-dna-gyrase]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com